

In-Depth Technical Guide: 3- [(Cyclopropylcarbonyl)amino]benzoic acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

3-

Compound Name: *[(Cyclopropylcarbonyl)amino]benz
oic acid*

Cat. No.: B362830

[Get Quote](#)

CAS Number: 54057-68-0

This technical guide provides a comprehensive overview of **3-[(Cyclopropylcarbonyl)amino]benzoic acid**, a molecule of interest to researchers, scientists, and professionals in the field of drug development. This document details its physicochemical properties, a proposed synthesis protocol, and contextualizes its potential applications within medicinal chemistry.

Physicochemical Properties

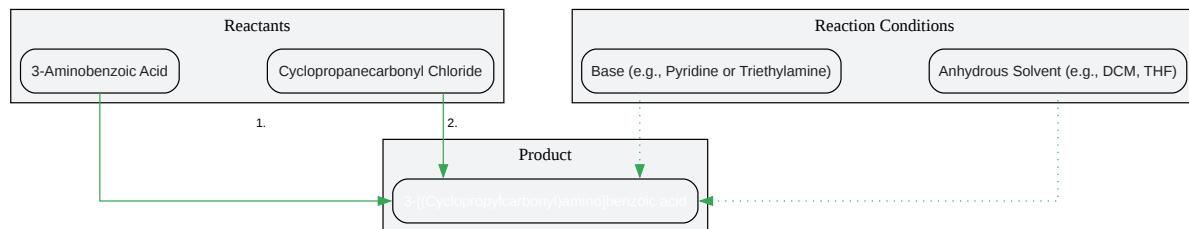
3-[(Cyclopropylcarbonyl)amino]benzoic acid, also known as 3-(cyclopropanecarboxamido)benzoic acid, is an amide derivative of 3-aminobenzoic acid. The introduction of the cyclopropylcarbonyl group significantly alters the electronic and steric properties of the parent aminobenzoic acid, which can influence its biological activity and pharmacokinetic profile. While extensive experimental data for this specific compound is not widely available in public literature, its fundamental properties can be summarized.

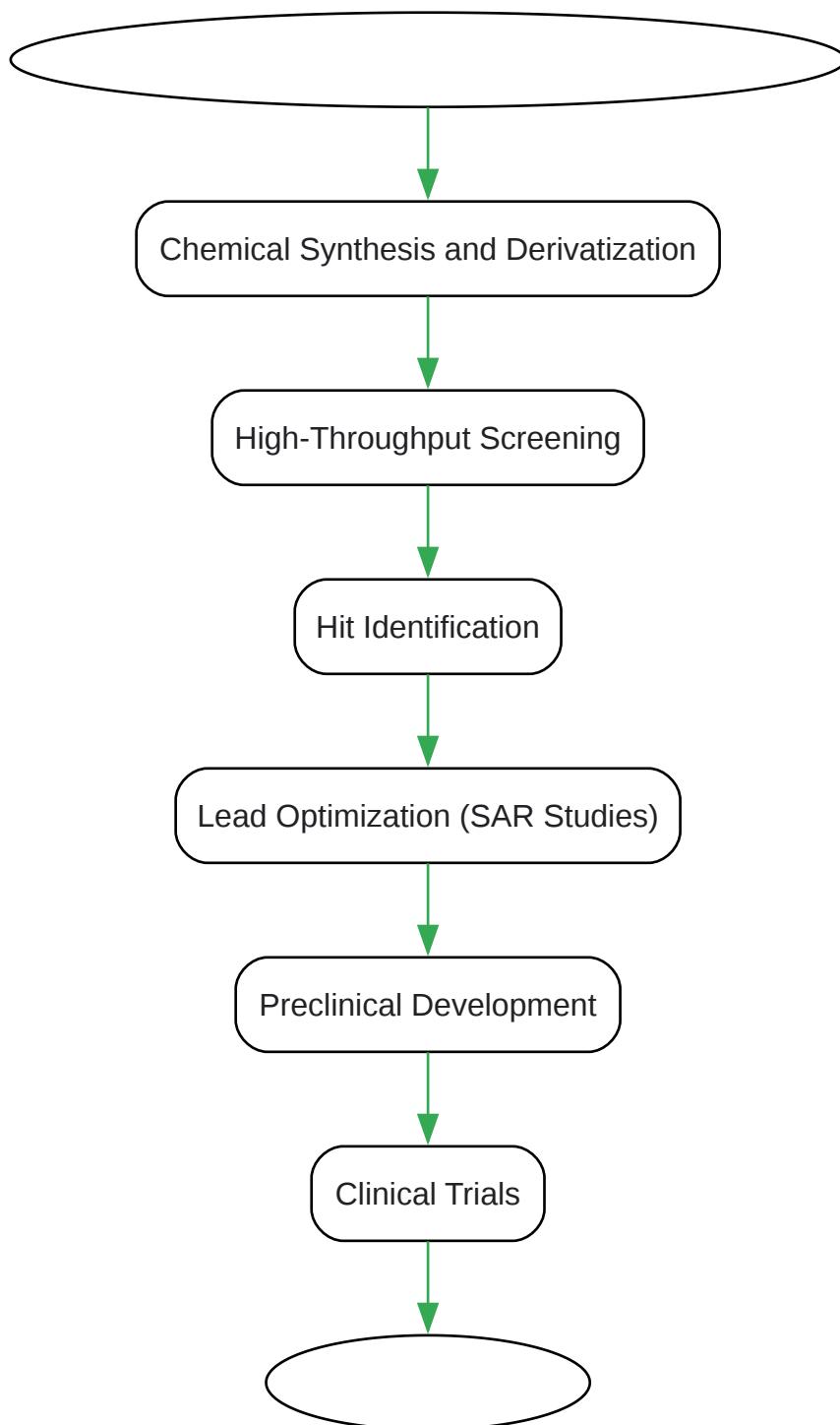
Property	Value	Source
CAS Number	54057-68-0	[1]
Molecular Formula	C ₁₁ H ₁₁ NO ₃	[1]
Molecular Weight	205.21 g/mol	Calculated
Synonyms	3-(Cyclopropanecarboxamido)benzoic acid	[1]
Predicted LogP	1.9	Predicted
Predicted Melting Point	>200 °C	Predicted
Predicted Solubility	Sparingly soluble in water	Predicted

Synthesis and Experimental Protocols

The synthesis of **3-[(Cyclopropylcarbonyl)amino]benzoic acid** is achieved through the N-acylation of 3-aminobenzoic acid with cyclopropanecarbonyl chloride. This is a standard amide bond formation reaction.

Proposed Synthetic Scheme





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3-Aminobenzoic Acid | C7H7NO2 | CID 7419 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [In-Depth Technical Guide: 3-[(Cyclopropylcarbonyl)amino]benzoic acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b362830#3-cyclopropylcarbonyl-amino-benzoic-acid-cas-number]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com